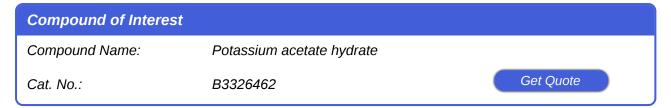


An In-depth Technical Guide to Potassium Acetate and Its Hydrates

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of potassium acetate and its hydrated forms, focusing on key physicochemical properties relevant to research, development, and pharmaceutical applications.

Core Physicochemical Properties

Potassium acetate (CH₃COOK) is the potassium salt of acetic acid. It is a versatile compound utilized in a wide range of applications, including as a food additive, a deicing agent, and a crucial component in molecular biology and pharmaceutical formulations.[1][2][3] In laboratory and industrial settings, it is available in its anhydrous form and as various hydrates. Understanding the specific properties of each form is critical for accurate experimental design and product formulation.

The anhydrous form is highly hygroscopic and deliquescent.[1] For applications sensitive to moisture, the anhydrous form is preferred.[4] Hydrated forms, where water molecules are incorporated into the crystal structure, are also commonly used.

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative data for potassium acetate and its common hydrates for easy comparison.



Property	Potassium Acetate (Anhydrous)	Potassium Acetate Hydrate	Potassium Acetate Dihydrate	Potassium Acetate Trihydrate
CAS Number	127-08-2[4][5][6]	254966-93-3[7]	Not Available	Not Available
Molecular Formula	C2H3KO2[2][4]	C₂H₅KO₃[7][8]	C ₂ H ₇ KO ₄ [9]	C ₂ H ₉ KO ₅ [10]
Molecular Weight	98.14 g/mol [5][6] [11]	116.16 g/mol [7]	134.17 g/mol [9]	152.19 g/mol [10]
Appearance	White crystalline powder[1]	White powder or crystals[8]	-	-
Melting Point	292 °C (decomposes)[1] [12]	N/A	-	-
Density	1.57 g/cm³ at 25 °C[5]	1.57 g/cm ³ [8]	-	-
рН	7.5 - 9.0 (5% solution)[1]	6.5 - 9.0 (5%)	-	-

Note: Specific CAS numbers for the dihydrate and trihydrate forms are not consistently cited in major chemical databases; often, the anhydrous CAS number is used.

Experimental Protocols and Methodologies

The accurate determination of the physicochemical properties listed above relies on standardized experimental protocols. While detailed institutional standard operating procedures may vary, the fundamental methodologies are outlined below.

Determination of Molecular Weight

The molecular weight is a calculated value based on the molecular formula and the atomic weights of the constituent atoms. For hydrates, the mass of the water molecules is included in the calculation.



CAS Number Assignment

CAS (Chemical Abstracts Service) numbers are unique identifiers assigned to every chemical substance. These are assigned by the CAS organization and are retrieved from their extensive database.

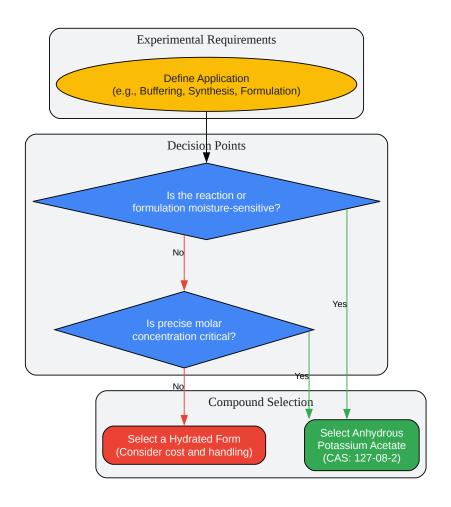
pH Measurement

- Preparation of Solution: A 5% (w/v) solution of potassium acetate is prepared by dissolving 5 grams of the compound in 100 mL of deionized water.
- Calibration: A calibrated pH meter is used. Calibration is typically performed using standard buffer solutions at pH 4.0, 7.0, and 10.0.
- Measurement: The pH electrode is rinsed with deionized water, gently dried, and then immersed in the prepared potassium acetate solution. The reading is allowed to stabilize before being recorded.

Logical Workflow for Compound Selection

The selection of the appropriate form of potassium acetate is critical for experimental success. The following diagram illustrates a logical workflow for this decision-making process.





Click to download full resolution via product page

Caption: Workflow for selecting the appropriate form of potassium acetate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

 1. Potassium Acetate Anhydrous Powder - High Purity, Best Price Manufacturer [anronchem.com]



- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. 酢酸カリウム K(acac), Potassium acetate [sigmaaldrich.com]
- 4. lohmann-minerals.com [lohmann-minerals.com]
- 5. calpaclab.com [calpaclab.com]
- 6. cheminovas.com [cheminovas.com]
- 7. Potassium acetate hydrate | C2H5KO3 | CID 23702041 PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. americanelements.com [americanelements.com]
- 9. Potassium acetate dihydrate | C2H7KO4 | CID 129776756 PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Potassium acetate trihydrate | C2H9KO5 | CID 23697588 PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Potassium Acetate | C2H3O2K | CID 517044 PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. reagentsstage.cimm2.com [reagentsstage.cimm2.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Potassium Acetate and Its Hydrates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3326462#potassium-acetate-hydrate-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com